

# Comparative Analysis of Methallyl Cyanide: A Cross-Reference with NIST WebBook Data

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## Compound of Interest

Compound Name: *Methallyl cyanide*

Cat. No.: *B1617766*

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of **Methallyl cyanide**'s physicochemical properties and potential biological interactions, supported by experimental data and established methodologies.

This guide provides a comprehensive cross-referencing of experimental data for **Methallyl cyanide** (3-Methyl-3-butenenitrile) with the information available in the National Institute of Standards and Technology (NIST) WebBook. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting a consolidated view of its physical characteristics, outlining detailed experimental protocols for property determination, and exploring potential biological signaling pathways based on its chemical nature.

## Physicochemical Data Comparison

While the NIST WebBook is a foundational resource for chemical data, providing key identifiers such as the formula (C5H7N), molecular weight (81.1158 g/mol), IUPAC name (3-Methyl-3-butenenitrile), and CAS number (4786-19-0), it does not always contain a complete set of experimentally determined physical properties.<sup>[1]</sup> To provide a more comprehensive dataset, this guide incorporates experimental data from various sources for **Methallyl cyanide** and structurally similar compounds.

| Property      | Methallyl Cyanide (3-Methyl-3-butenenitrile) | 2-Methyl-3-butenenitrile (Isomer) | Methacrylonitrile (Structural Analog) | Data Source |
|---------------|--|-----------------------------------|---------------------------------------|-------------|
| Boiling Point | Not available                                | 125 °C                            | 90-92 °C                              | [2],[3]     |
| Melting Point | Not available                                | Not available                     | -35.8 °C                              | [3]         |
| Density       | Not available                                | 0.813 g/mL at 21.7 °C             | 0.8 g/mL                              | [2],[3]     |

Note: Experimental data for **Methallyl cyanide**'s boiling point, melting point, and density were not readily available in the searched resources. The data for the isomer 2-Methyl-3-butenenitrile and the structural analog Methacrylonitrile are provided for comparative purposes.

## Experimental Protocols for Physicochemical Property Determination

Accurate determination of physicochemical properties is crucial for the application and study of any chemical compound. The following are detailed methodologies for key experiments.

### Boiling Point Determination (Micro-Reflux Method)

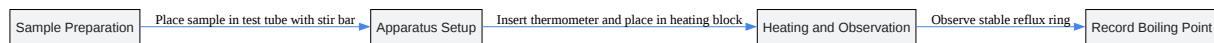
This method is suitable for small sample volumes.

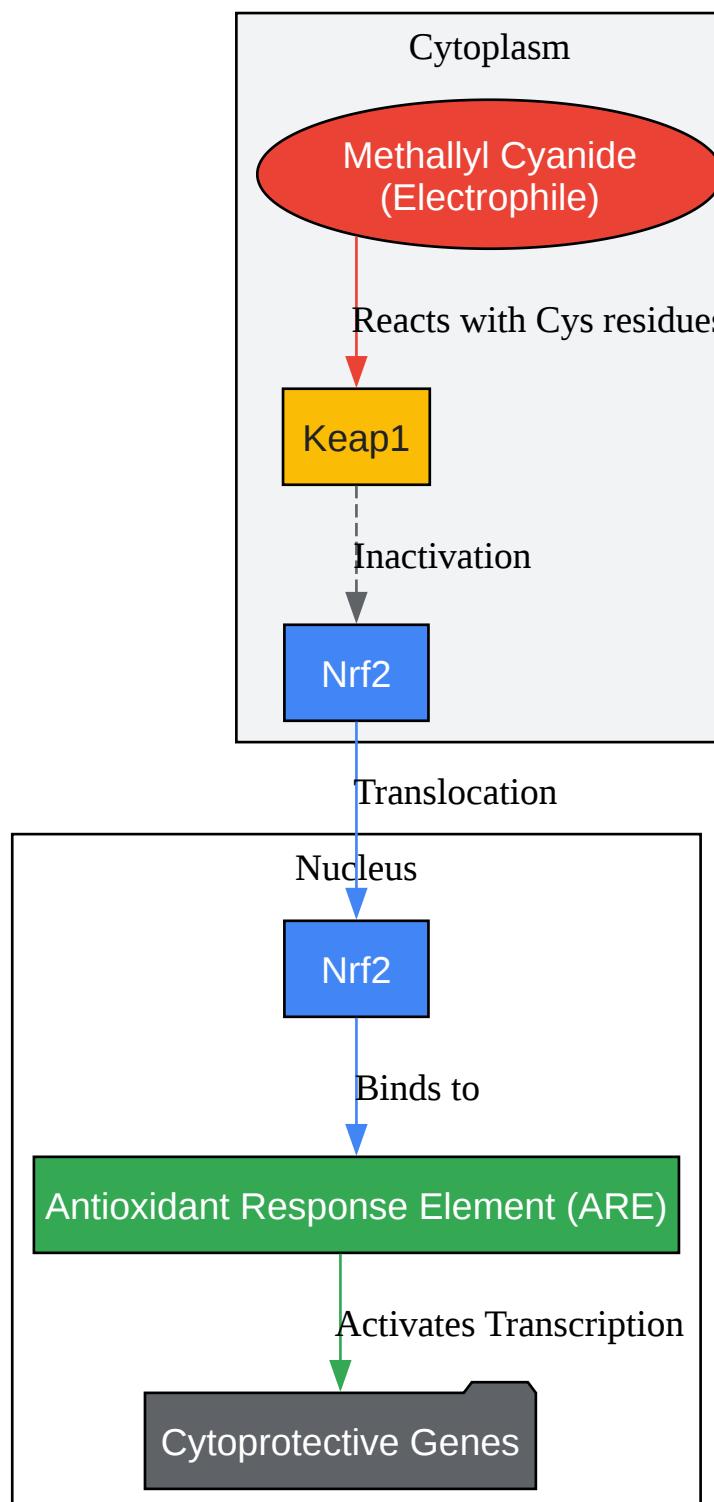
Procedure:

- Add approximately 0.5 mL of the liquid sample to a small test tube containing a stir bar.
- Clamp the test tube and place it in a heating block.
- Insert a thermometer into the test tube, ensuring the bulb is positioned about 1 cm above the liquid surface.
- Begin gentle stirring and heating.
- Observe the formation of a refluxing ring of condensate on the inner wall of the test tube.

- The stable temperature at which this ring is maintained is recorded as the boiling point.

### Workflow for Boiling Point Determination





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## References

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- 2. Dytek® 2M3BN | 2-Methyl-3-Butenenitrile - Dytek [dytek.invista.com]
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